

3-Bromopyrazine-2-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Bromopyrazine-2-carboxylic acid

Cat. No.: B1291621

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An In-depth Technical Guide to 3-Bromopyrazine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromopyrazine-2-carboxylic acid is a halogenated derivative of pyrazine-2-carboxylic acid. The pyrazine ring is a core structure in various biologically active molecules and approved pharmaceuticals. The introduction of a bromine atom and a carboxylic acid group to the pyrazine scaffold offers a versatile platform for further chemical modifications, making it a valuable building block in medicinal chemistry and drug discovery. This document provides a comprehensive overview of its chemical structure, properties, and synthesis, tailored for professionals in the research and development sector.

Chemical Structure and IUPAC Name

The chemical structure of **3-Bromopyrazine-2-carboxylic acid** is characterized by a pyrazine ring substituted with a bromine atom at the 3-position and a carboxylic acid group at the 2-position.

IUPAC Name: **3-bromopyrazine-2-carboxylic acid**

Chemical Structure:

Chemical structure of 3-Bromopyrazine-2-carboxylic acid

(Image source: Sigma-Aldrich)

Physicochemical Properties

Quantitative data for **3-Bromopyrazine-2-carboxylic acid** is limited in publicly available literature. The following table summarizes the available information. It is important to note that some properties for the related but distinct compound, 3-bromopyridine-2-carboxylic acid, are often misattributed to this compound and are included here for clarity and to highlight the data gap.

Property	Value for 3-Bromopyrazine-2-carboxylic acid	Value for 3-Bromopyridine-2-carboxylic acid (for comparison)	Reference
CAS Number	937669-80-2	30683-23-9	
Molecular Formula	C ₅ H ₃ BrN ₂ O ₂	C ₆ H ₄ BrNO ₂	
Molecular Weight	202.99 g/mol	202.01 g/mol	
Physical Form	Solid	Solid	
Purity	97%	97%	
Melting Point	Not available	141-144 °C	
Boiling Point	Not available	315.7±27.0 °C (Predicted)	
Solubility	Not available	Not available	
InChI Key	OBDCBKTUEZPSNQ-UHFFFAOYSA-N	KBDIRPOTVAODSA-UHFFFAOYSA-N	

Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromopyrazine-2-carboxylic acid** are not readily available in peer-reviewed literature. However, general synthetic strategies for

analogous compounds suggest that its preparation could potentially be achieved through the bromination of a suitable pyrazine-2-carboxylic acid precursor or through a Sandmeyer-type reaction from an amino-pyrazine-2-carboxylic acid derivative.

While a direct synthesis protocol is unavailable, a related procedure for the synthesis of N-substituted 3-aminopyrazine-2-carboxamides from 3-aminopyrazine-2-carboxylic acid provides insight into the reactivity of the parent molecule.

Example of a Related Synthesis: General Procedure for the Synthesis of N-substituted 3-aminopyrazine-2-carboxamides

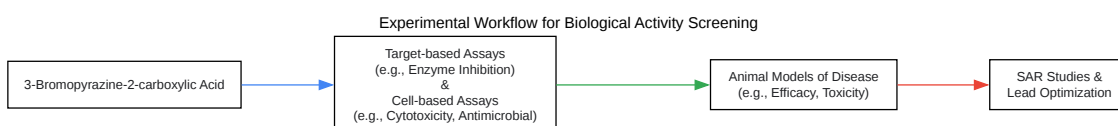
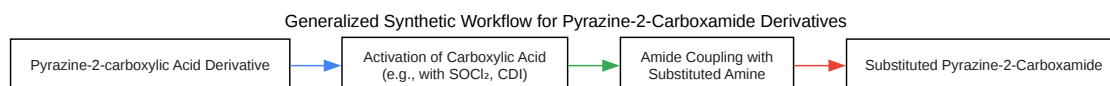
This procedure involves the activation of the carboxylic acid group of 3-aminopyrazine-2-carboxylic acid followed by amidation.

- **Activation of the Carboxylic Acid:** 3-aminopyrazine-2-carboxylic acid (1.0 equivalent) is treated with 1,1'-carbonyldiimidazole (CDI) (1.3 equivalents) in anhydrous dimethyl sulfoxide (DMSO). The reaction mixture is allowed to react for 5-10 minutes until the evolution of CO₂ gas ceases.^[1]
- **Amide Bond Formation:** The corresponding amine (1.5 equivalents) is then added to the reaction mixture. The reaction is facilitated by microwave irradiation at 120 °C for 30 minutes.^[1]

This protocol highlights a common method for modifying the carboxylic acid group on the pyrazine ring, which could be adapted for other synthetic transformations.

Logical Relationships in Synthesis

The synthesis of derivatives from a pyrazine carboxylic acid core often follows a logical workflow. The following diagram illustrates a generalized pathway for the synthesis of pyrazine-2-carboxamide derivatives, which could be conceptually applied to **3-bromopyrazine-2-carboxylic acid**.



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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com